

Technical Characterization Guide: 1-Bromo-4-(3-bromopropoxy)benzene

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Compound of Interest

Compound Name: 1-Bromo-4-(3-bromopropoxy)benzene

CAS No.: 7497-87-2

Cat. No.: B1267496

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Executive Summary

1-Bromo-4-(3-bromopropoxy)benzene (CAS 54955-46-1) is a critical bifunctional linker used extensively in the synthesis of liquid crystals, conducting polymers, and medicinal pharmacophores. Its value lies in its orthogonal reactivity: the alkyl bromide moiety is susceptible to nucleophilic substitution (

), while the aryl bromide serves as a handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).

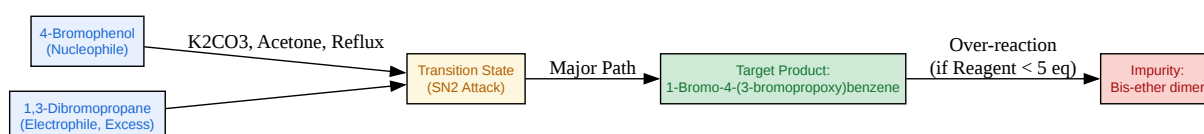
This guide provides a definitive reference for the spectral characterization of this molecule. Unlike standard data dumps, this document focuses on the causality of spectral features—explaining why signals appear where they do and how to use them to detect common synthetic impurities, such as the bis-phenoxy byproduct.

Synthesis & Impurity Profile

To interpret the spectra accurately, one must understand the synthesis. The compound is typically generated via a Williamson ether synthesis between 4-bromophenol and an excess of 1,3-dibromopropane.

Reaction Logic

The reaction is kinetically controlled to favor the mono-alkylation product. However, if the stoichiometry is imprecise, the nucleophilic phenoxide can attack the product, forming the symmetric bis-ether (1,3-bis(4-bromophenoxy)propane).



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Caption: Synthesis pathway highlighting the critical branching point for impurity formation.

Spectral Analysis: Nuclear Magnetic Resonance (¹H, ¹³C NMR)

The NMR spectrum of **1-Bromo-4-(3-bromopropoxy)benzene** is defined by the symmetry of the para-substituted aromatic ring and the distinct electronegativity gradient of the propyl chain.

¹H NMR Data (400 MHz, CDCl₃)

The propyl chain exhibits a classic "triplet-quintet-triplet" pattern, but with distinct chemical shifts due to the differing inductive effects of the phenoxy oxygen versus the terminal bromine.

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
Ar-H (ortho to Br)	7.36 - 7.39	Doublet (AA'BB')	2H	8.8	Deshielded by inductive effect of Br.
Ar-H (ortho to O)	6.76 - 6.80	Doublet (AA'BB')	2H	8.8	Shielded by mesomeric donation of Oxygen.
O-CH	4.08	Triplet	2H	6.0	Most deshielded alkyl protons (adjacent to Oxygen).
CH -Br	3.59	Triplet	2H	6.4	Deshielded by Br, but less than Oxygen.
C-CH -C	2.32	Quintet	2H	6.2	Central methylene; shielded relative to terminal groups.

Critical QC Check:

- Impurity Detection: Watch for a second triplet near 4.10 ppm. If the integration of the central quintet (2.32 ppm) is higher relative to the terminal triplet (3.59 ppm), you likely have the bis-ether impurity, which lacks the signal and doubles the phenoxy signal.

C NMR Data (100 MHz, CDCl₃)

Carbon Type	Shift (, ppm)	Assignment Note
Ar-C-O (ipso)	157.8	Quaternary carbon attached to oxygen.
Ar-C-H	132.4	Carbon ortho to Bromine.
Ar-C-H	116.5	Carbon ortho to Oxygen.
Ar-C-Br (ipso)	113.2	Quaternary carbon attached to bromine.
O-CH	65.4	Ether carbon.
CH -Br	32.3	Alkyl bromide carbon.
Central CH	30.1	Central methylene.

Mass Spectrometry (MS)[1][2]

Mass spectrometry provides the most definitive confirmation of the structure due to the unique isotopic signature of bromine. Bromine exists as two stable isotopes,

(50.7%) and

(49.3%), in a roughly 1:1 ratio.

Isotope Pattern Analysis

Since the molecule contains two bromine atoms, the molecular ion (

) will appear as a triplet cluster with an intensity ratio of 1:2:1.

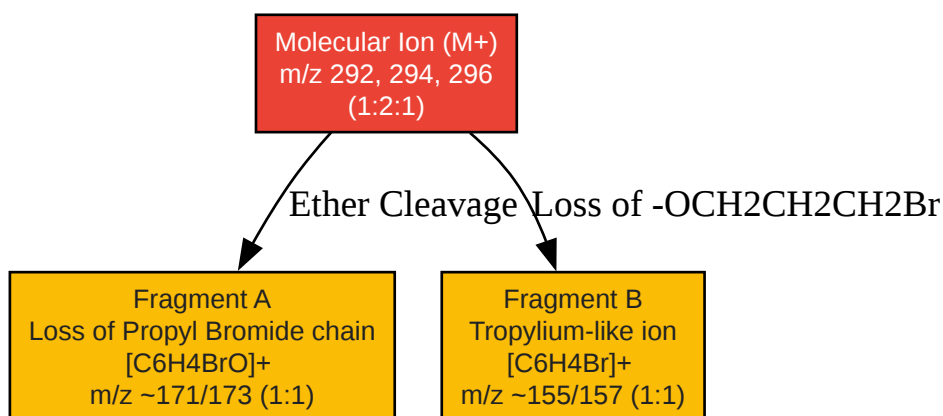
- Molecular Formula:
- Nominal Mass: 292 Da (

)

Ion	m/z	Relative Intensity	Composition
	292	50%	
	294	100% (Base)	(Mixed)
	296	50%	

Fragmentation Logic (EI, 70 eV)

The fragmentation is driven by the cleavage of the ether bond or the alkyl bromide chain.



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Caption: Primary fragmentation pathways in Electron Impact (EI) mass spectrometry.

Infrared Spectroscopy (FT-IR)

IR is useful for rapid identification of functional groups, particularly confirming the ether linkage and the aromatic substitution pattern.

Wavenumber ()	Vibration Mode	Description
2950 - 2850	Stretch	Aliphatic methylene stretches (weak to medium).
1485, 1575	Stretch	Aromatic ring skeletal vibrations.
1240	Stretch	Asymmetric aryl alkyl ether stretch (Very Strong).
1070	Stretch	Aryl bromide vibration (often overlaps with symmetric ether).
820	Bend	Para-disubstituted benzene out-of-plane bend (diagnostic).
600 - 500	Stretch	Aliphatic bromide stretch.

Experimental Protocols

To ensure reproducibility of the spectral data above, the following sample preparation protocols are recommended.

NMR Sample Preparation

- Solvent: Use Chloroform-d () with 0.03% TMS as an internal standard.
- Concentration: Dissolve 10-15 mg of the compound in 0.6 mL of solvent.
- Filtration: If the solution is cloudy (indicating inorganic salts like KBr from synthesis), filter through a small plug of glass wool in a Pasteur pipette.
- Acquisition: Run at 298 K. For quantitative purity assessment, set the relaxation delay () to at least 10 seconds to allow full relaxation of aromatic protons.

GC-MS Method

- Column: HP-5MS or equivalent (30m x 0.25mm, 0.25µm film).
- Carrier Gas: Helium at 1.0 mL/min.
- Temperature Program: Hold at 60°C for 2 min, ramp 20°C/min to 280°C, hold 5 min.
- Inlet: Split mode (50:1), 250°C.
- Note: The compound is thermally stable, but the injection liner should be clean to prevent degradation of the alkyl bromide.

References

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Sources

- [1. rsc.org \[rsc.org\]](https://www.rsc.org)
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